

An Overview of 2-Cyclopentylazepane: Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical overview focuses on the fundamental molecular characteristics of **2- Cyclopentylazepane**, a saturated heterocyclic compound. While extensive experimental data, including detailed protocols and specific signaling pathway interactions, are not readily available in the public domain for this specific molecule, this document provides its core physicochemical properties.

Molecular Identity and Properties

2-Cyclopentylazepane is a chemical compound with the molecular formula C11H21N.[1] Its structure consists of a seven-membered azepane ring substituted with a cyclopentyl group at the second position.

A summary of its key computed properties is presented in the table below.



Property	Value	Source
Molecular Formula	C11H21N	PubChem[1]
Molecular Weight	167.29 g/mol	PubChem[1]
IUPAC Name	2-cyclopentylazepane	PubChem[1]
Canonical SMILES	C1CCC(NCC1)C2CCCC2	PubChem[1]
InChI Key	RXJMMNCJZHYPRD- UHFFFAOYSA-N	PubChem[1]

Experimental Data and Protocols

As of the latest literature search, detailed experimental protocols, including synthesis methods and biological activity assays specific to **2-Cyclopentylazepane**, are not publicly documented. Consequently, information regarding its potential signaling pathways or mechanisms of action remains uncharacterized.

Logical Relationship of Known Information

The following diagram illustrates the logical flow of the currently available information for **2- Cyclopentylazepane**, starting from its basic identifiers to its computed properties.

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References

- 1. New cyclopenta[a]naphthalene derivatives. Synthesis of 2-(carbamylmethyl)-8-hydroxy-3H-cyclopental[a]naphthalene as a possible deoxyribonucleic acid binding agent PubMed [pubmed.ncbi.nlm.nih.gov]
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